

Essential Safety and Logistical Information for Handling Alanosine

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Compound of Interest

Compound Name: **Alanosine**

Cat. No.: **B1664490**

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For researchers, scientists, and drug development professionals, the safe handling and disposal of **Alanosine**, an antineoplastic antibiotic, are paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans and detailed procedural guidance to ensure laboratory safety and proper chemical management.

Quantitative Data Summary

The following table summarizes key quantitative data for **Alanosine** for easy reference and comparison.

Property	Value
Molecular Formula	C ₃ H ₇ N ₃ O ₄
Molecular Weight	149.11 g/mol
Appearance	Crystalline solid
Solubility	Soluble in 100 mM NaOH, 100 mM hydrochloride, and water (approximately 1 mg/ml). ^[1] It is recommended to prepare aqueous solutions fresh and not store them for more than one day. ^[1]
Storage Temperature	-20°C ^[1]
Stability	≥4 years when stored at -20°C as a crystalline solid. ^[1] Solutions are unstable. ^[2]
LD50 (Intraperitoneal, Mouse)	Approximately 2 g/kg ^[3]
IC50 (in MTAP-deficient cells)	Mean IC50 = 4.8 µM in T-ALL and 10 µM in CAK-1 cells ^{[1][4]}
UV/Vis	λ _{max} : 250 nm ^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **Alanosine** to minimize exposure. The following table outlines the recommended PPE for various laboratory procedures involving this compound.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be ANSI Z87.1 compliant to protect from splashes and dust. ^[5] A face shield should be worn in addition to safety glasses or goggles if there is a significant splash hazard. ^[5]
Hand Protection	Disposable Nitrile Gloves	This is the minimum requirement for incidental contact. ^[5] For prolonged or direct contact, consider double-gloving. ^[5] Gloves should be immediately removed after contact with the chemical, followed by hand washing before putting on a new pair. ^[5]
Body Protection	Laboratory Coat	A lab coat is essential to protect skin and clothing from potential spills. ^[6]
Respiratory Protection		Not generally required under normal use in a well-ventilated area. If dust is generated and engineering controls like a fume hood are insufficient, a NIOSH-approved respirator may be necessary. ^[7]
Foot Protection	Closed-Toe Shoes	Essential for preventing injuries from spills or dropped objects. ^[6]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for the safe handling of **Alanosine** from receipt to disposal.

- Receiving and Inspection: Upon receipt, visually inspect the container for any damage or leaks. Verify that the product name and CAS number (5854-93-3) on the label match the order.[8]
- Storage: Store the container in a cool, dry, and well-ventilated area at -20°C.[1][8] Keep it away from incompatible materials.
- Weighing and Solution Preparation:
 - Perform all weighing and solution preparation in a designated area, such as a chemical fume hood or a well-ventilated laboratory bench, to minimize inhalation exposure.[8]
 - Handle the solid material carefully to avoid generating dust.[8]
 - When preparing solutions, slowly add the solid to the solvent to prevent splashing.[8]
 - Note that aqueous solutions of **Alanosine** are unstable and should be prepared fresh for use.[2][9]
- Experimental Use:
 - Handle all solutions containing **Alanosine** with the same precautions as the solid material.
 - Avoid contact with skin and eyes.[1] In case of contact, rinse the affected area immediately with plenty of water.
 - Do not eat, drink, or smoke in the laboratory when handling this product.[8][10]
- Spill Management:
 - In the event of a small spill, ensure the area is well-ventilated.[8]
 - Wear appropriate PPE as outlined above.

- For a solid spill, carefully sweep up the material and place it into a suitable, labeled container for disposal.[8] Avoid generating dust.[8]
- For a liquid spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.[8]
- For large spills, evacuate the area and follow your institution's emergency procedures.[8]

Disposal Plan

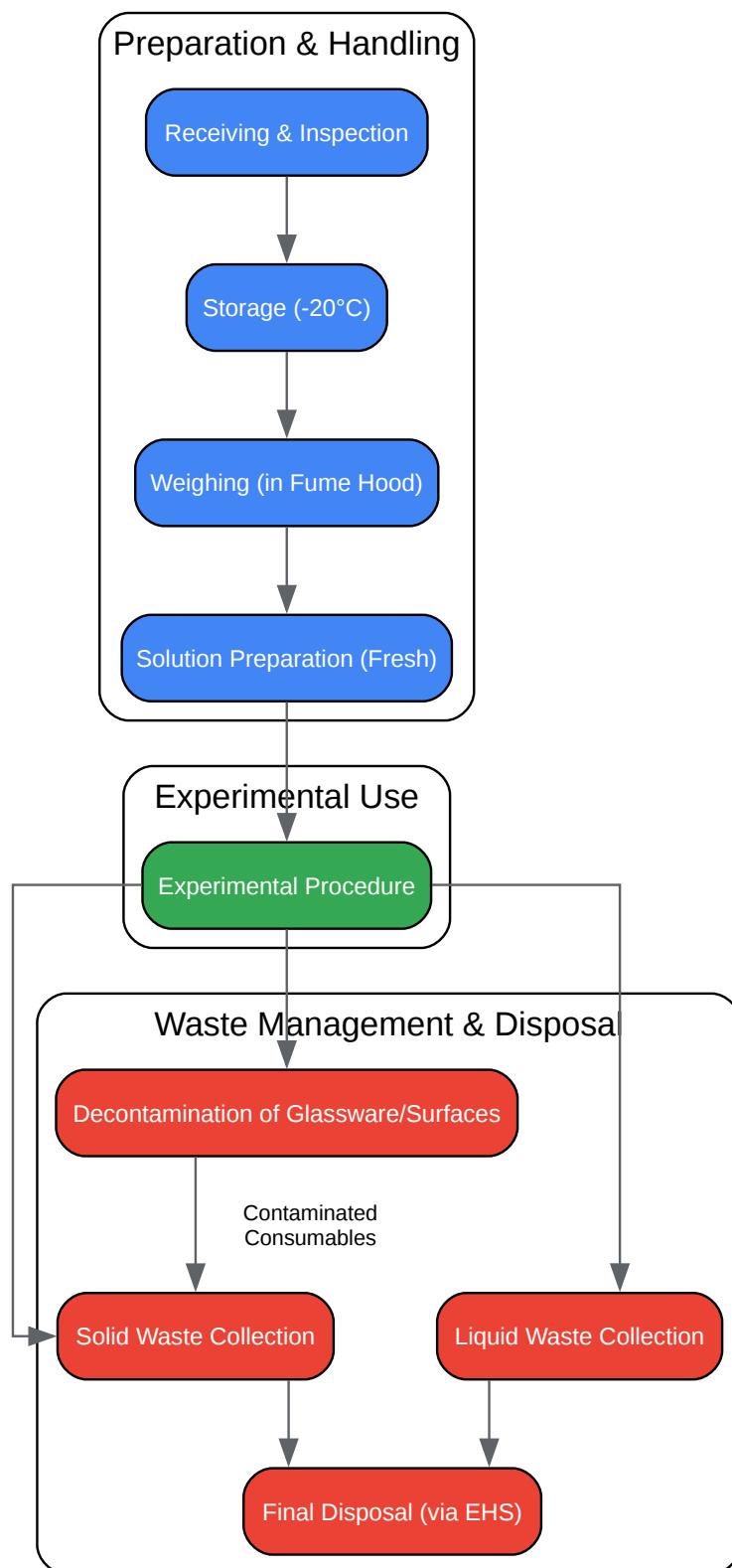
All waste containing **Alanosine** must be disposed of in accordance with local, state, and federal regulations.

- Waste Segregation: Do not mix **Alanosine** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[11]
- Solid Waste: Collect solid waste, including contaminated consumables (e.g., weigh paper, gloves, pipette tips), in a clearly labeled, sealed container.[8][11]
- Liquid Waste: Collect liquid waste in a separate, clearly labeled, and sealed container.[8] Do not dispose of **Alanosine** solutions down the drain.[11]
- Container Disposal: Empty containers should be rinsed thoroughly with a suitable solvent. The rinsate should be collected as liquid waste. Dispose of the clean container according to institutional guidelines.[8]
- Final Disposal: Arrange for the collection of all waste containers by your institution's EHS office or a licensed chemical waste disposal company.[11]

Visualizations

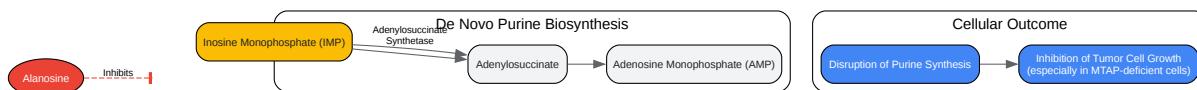
Experimental Workflow

The following diagram illustrates the standard workflow for safely handling and disposing of **Alanosine** in a laboratory setting.

[Click to download full resolution via product page](#)Workflow for safe handling and disposal of **Alanosine**.

Mechanism of Action

Alanosine acts as an antimetabolite, primarily by inhibiting a key enzyme in the de novo purine biosynthesis pathway.



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Mechanism of action of **Alanosine** in purine synthesis.

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